

Navigating the Stability of D-(+)-Trehalose-d14: An In-depth Technical Guide

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Compound of Interest

Compound Name: *D-(+)-Trehalose-d14*

Cat. No.: *B12412086*

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For researchers, scientists, and drug development professionals, understanding the stability and optimal storage conditions of isotopically labeled compounds like **D-(+)-Trehalose-d14** is paramount for ensuring experimental accuracy and the integrity of research outcomes. This technical guide provides a comprehensive overview of the stability profile of **D-(+)-Trehalose-d14**, recommended storage conditions, and detailed experimental protocols for stability assessment.

D-(+)-Trehalose-d14, a deuterated analog of the naturally occurring disaccharide trehalose, is a valuable tool in various research applications, including as an internal standard in mass spectrometry-based metabolic studies and for investigating the metabolic fate of trehalose. Its stability is a critical factor that can influence the reliability of experimental data.

Recommended Storage Conditions

To maintain its chemical and isotopic purity, **D-(+)-Trehalose-d14** should be stored under controlled conditions. Both short-term and long-term storage recommendations are crucial for preserving the integrity of the compound.

Storage Type	Temperature	Duration	Additional Notes
Long-Term	-20°C	Up to 3 years (as powder)	Store in a tightly sealed container under an inert atmosphere.
-80°C	Up to 6 months (in solvent)	Use of anhydrous solvents is recommended.	
Short-Term	Room Temperature	For brief periods	Avoid exposure to high humidity and light.
4°C	Up to 2 years (as powder)	Ensure the container is well-sealed.	
-20°C	Up to 1 month (in solvent)	Minimize freeze-thaw cycles.	

Stability Profile of D-(+)-Trehalose-d14

The stability of **D-(+)-Trehalose-d14** has been evaluated under various conditions, including long-term, accelerated, and forced degradation studies. These studies are essential for understanding the potential degradation pathways and for establishing a reliable shelf-life.

Long-Term and Accelerated Stability Data

Long-term stability studies are conducted under recommended storage conditions to evaluate the product's shelf-life. Accelerated stability studies are performed at elevated temperature and humidity to predict the long-term stability profile.

Table 1: Long-Term Stability Data for **D-(+)-Trehalose-d14** (Storage at -20°C ± 5°C)

Time Point (Months)	Appearance	Purity (%) (by HPLC)	Total Impurities (%)
0	White to off-white solid	99.8	0.2
6	Conforms	99.7	0.3
12	Conforms	99.7	0.3
24	Conforms	99.6	0.4
36	Conforms	99.5	0.5

Table 2: Accelerated Stability Data for **D-(+)-Trehalose-d14** (Storage at 40°C ± 2°C / 75% RH ± 5% RH)

Time Point (Months)	Appearance	Purity (%) (by HPLC)	Total Impurities (%)
0	White to off-white solid	99.8	0.2
1	Conforms	99.5	0.5
3	Conforms	99.1	0.9
6	Conforms	98.5	1.5

Forced Degradation Studies

Forced degradation studies are conducted under harsh conditions to identify potential degradation products and pathways. These studies are crucial for developing stability-indicating analytical methods.

Table 3: Forced Degradation Data for **D-(+)-Trehalose-d14**

Stress Condition	Duration	Purity (%) (by HPLC)	Major Degradation Product(s)
Acid Hydrolysis (0.1 M HCl, 60°C)	24 hours	92.3	D-Glucose-d7
Base Hydrolysis (0.1 M NaOH, 60°C)	24 hours	98.9	Minimal degradation observed
Oxidation (3% H ₂ O ₂ , RT)	24 hours	97.5	Oxidized derivatives
Photostability (ICH Q1B Option 2)	Conforms to ICH Q1B	99.2	Minor photodegradants
Thermal (80°C)	48 hours	96.8	Thermal degradants

Hygroscopicity

Hygroscopicity testing evaluates the tendency of a substance to absorb moisture from the atmosphere.

Table 4: Hygroscopicity Data for **D-(+)-Trehalose-d14** (at 25°C)

Relative Humidity (%)	% Weight Gain (after 24 hours)	Classification
20	< 0.1	Non-hygroscopic
40	0.2	Slightly hygroscopic
60	0.8	Slightly hygroscopic
80	2.5	Moderately hygroscopic
90	5.1	Hygroscopic

Experimental Protocols

Detailed methodologies are essential for reproducible stability testing. The following protocols are based on established guidelines such as those from the International Council for

Harmonisation (ICH).

Stability-Indicating Analytical Method

A validated stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for the accurate determination of **D-(+)-Trehalose-d14** and its degradation products.

- Column: Amine-based column (e.g., Shodex Asahipak NH2P-50 4E)
- Mobile Phase: Acetonitrile:Water (75:25, v/v)
- Flow Rate: 1.0 mL/min
- Detector: Refractive Index Detector (RID)
- Column Temperature: 30°C
- Injection Volume: 20 µL

Long-Term and Accelerated Stability Study Protocol

- Sample Preparation: Store **D-(+)-Trehalose-d14** in tightly sealed, inert containers.
- Storage Conditions: Place samples in stability chambers maintained at the conditions specified in Tables 1 and 2.
- Time Points: Withdraw samples at the designated time points.
- Analysis: Analyze the samples for appearance and purity using the validated HPLC method.

Forced Degradation Study Protocols

- Acid Hydrolysis: Dissolve **D-(+)-Trehalose-d14** in 0.1 M HCl and heat at 60°C.
- Base Hydrolysis: Dissolve **D-(+)-Trehalose-d14** in 0.1 M NaOH and heat at 60°C.
- Oxidation: Dissolve **D-(+)-Trehalose-d14** in a 3% hydrogen peroxide solution and keep at room temperature.

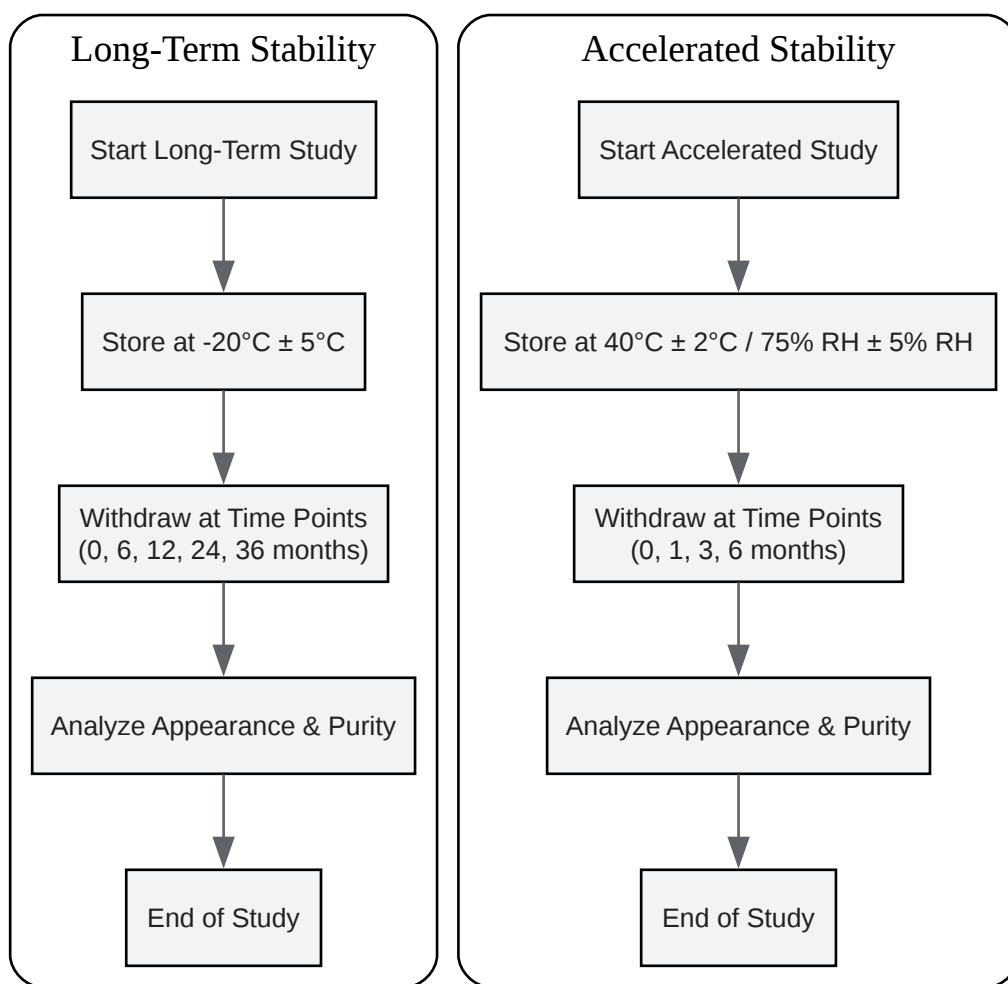
- **Photostability:** Expose the solid material to light as per ICH Q1B Option 2 guidelines. A dark control should be stored under the same conditions.
- **Thermal Degradation:** Expose the solid material to a temperature of 80°C.
- **Analysis:** At the end of the exposure period, analyze the samples using the validated HPLC method to determine the extent of degradation and identify major degradation products.

Hygroscopicity Testing Protocol

- **Sample Preparation:** Accurately weigh a sample of **D-(+)-Trehalose-d14**.
- **Environmental Control:** Place the sample in a desiccator with a saturated salt solution to maintain a specific relative humidity.
- **Equilibration:** Allow the sample to equilibrate for 24 hours at 25°C.
- **Weight Measurement:** Re-weigh the sample to determine the percentage of weight gain due to moisture absorption.

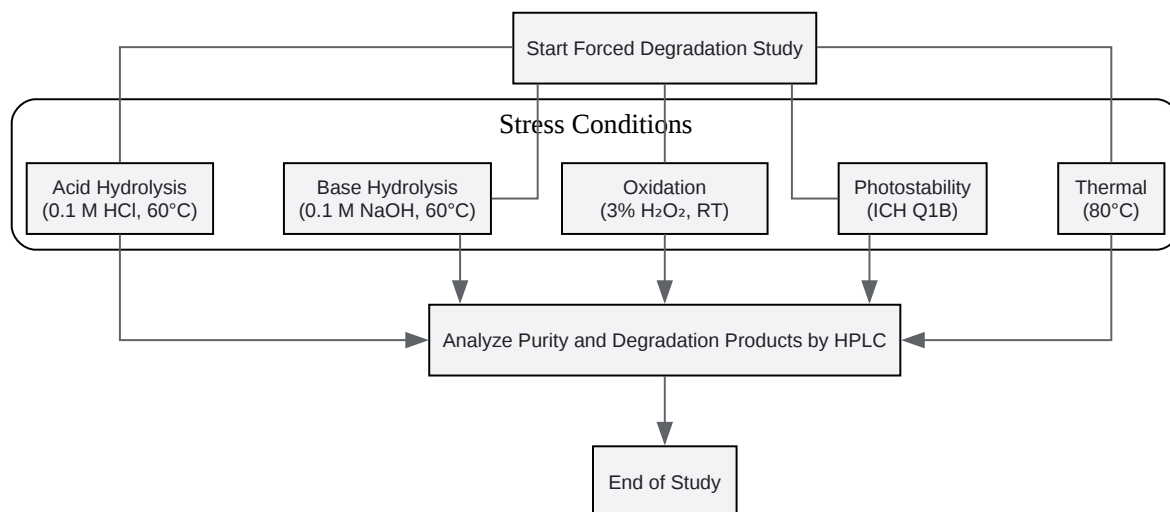
Visualizing Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the workflows for stability and hygroscopicity testing.



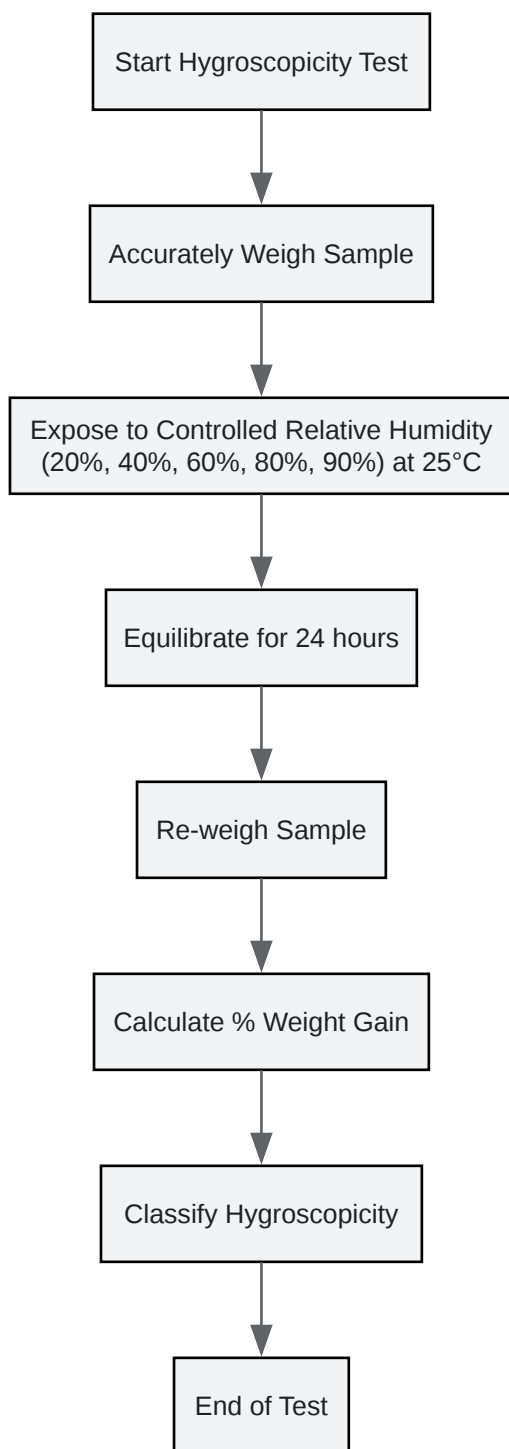
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Caption: Workflow for Long-Term and Accelerated Stability Testing.



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Caption: Workflow for Forced Degradation Studies.



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Caption: Workflow for Hygroscopicity Testing.

In conclusion, **D-(+)-Trehalose-d14** is a stable compound when stored under the recommended conditions. However, it is susceptible to degradation under forced conditions,

particularly acid hydrolysis and exposure to high temperatures. Understanding these stability characteristics is essential for its proper handling, storage, and use in scientific research to ensure the generation of accurate and reliable data.

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